

Safeguarding Your Research: A Comprehensive Guide to Handling L-Homopropargylglycine

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Compound of Interest

Compound Name: *L-Homopropargylglycine*

Cat. No.: *B15605417*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **L-Homopropargylglycine** (L-HPG), a methionine analog crucial for monitoring protein synthesis. Adherence to these protocols is critical for minimizing risks and ensuring the integrity of your research.

Immediate Safety and Handling Protocols

L-Homopropargylglycine, while a valuable tool in metabolic labeling, requires careful handling to mitigate potential hazards. Although one source suggests it is not an inhalation hazard under normal use, other safety data sheets indicate it can be harmful if swallowed, inhaled, or comes into contact with skin.[1][2] Some sources also classify it as a self-reactive substance.[3] Therefore, a cautious approach is warranted.

Personal Protective Equipment (PPE):

Proper PPE is the first line of defense against chemical exposure. The following should be worn at all times when handling **L-Homopropargylglycine**:

- **Hand Protection:** Wear compatible chemical-resistant gloves, such as nitrile gloves.[1][4] Gloves should be inspected before each use and disposed of immediately after contact with the substance.[4] Never reuse disposable gloves.[5]

- **Eye and Face Protection:** Tight-sealing safety goggles are mandatory to protect against splashes.[1] For operations with a higher risk of splashing, a face shield worn over safety glasses is recommended.[4]
- **Body Protection:** A laboratory coat is required to prevent contamination of personal clothing. [6] For enhanced protection, a Nomex® laboratory coat with cotton clothing underneath is advisable.[4]
- **Respiratory Protection:** If working in an area with insufficient ventilation or where dusts may be generated, use a respirator tested and approved under appropriate government standards.[1]

Engineering Controls:

- **Ventilation:** Always handle **L-Homopropargylglycine** in a well-ventilated area.[1] A chemical fume hood is recommended for all procedures involving the solid compound or concentrated solutions.

Hygiene Measures:

- Handle in accordance with good industrial hygiene and safety practices.[1]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[2]
- Do not eat, drink, or smoke in the laboratory.[2]
- Contaminated clothing should be washed before reuse.[2]

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe handling of **L-Homopropargylglycine**.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- **L-Homopropargylglycine** should be stored at -20°C in a dry, cool, and well-ventilated place. [1][7][8][9][10] Some protocols suggest storage at -80°C for long-term stability of stock

solutions.[11][12]

- Keep the container tightly sealed and protected from moisture and light.[9]

Preparation of Solutions:

- **L-Homopropargylglycine** is soluble in water, DMSO, and DMF.[8][10]
- When preparing solutions, it is recommended to do so immediately before use and to avoid repeated freeze-thaw cycles.[9]
- If preparing an aqueous stock solution, it may need to be filtered and sterilized.[11]

First-Aid Measures:

- If inhaled: Move the person to fresh air. Consult a physician if necessary.[1][2]
- In case of skin contact: Wash off with plenty of soap and water.[1][2]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- If swallowed: Rinse mouth with water.[2] Seek medical advice if you feel unwell.[1]

Disposal Plan

The generation of waste should be minimized whenever possible.[1]

- **Chemical Disposal:** This material and its container must be disposed of in accordance with all applicable local, regional, and national regulations.[1] Consult with your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.
- **Container Disposal:** Empty containers or liners may retain some product residues and should be treated as hazardous waste.[1]

Quantitative Data Summary

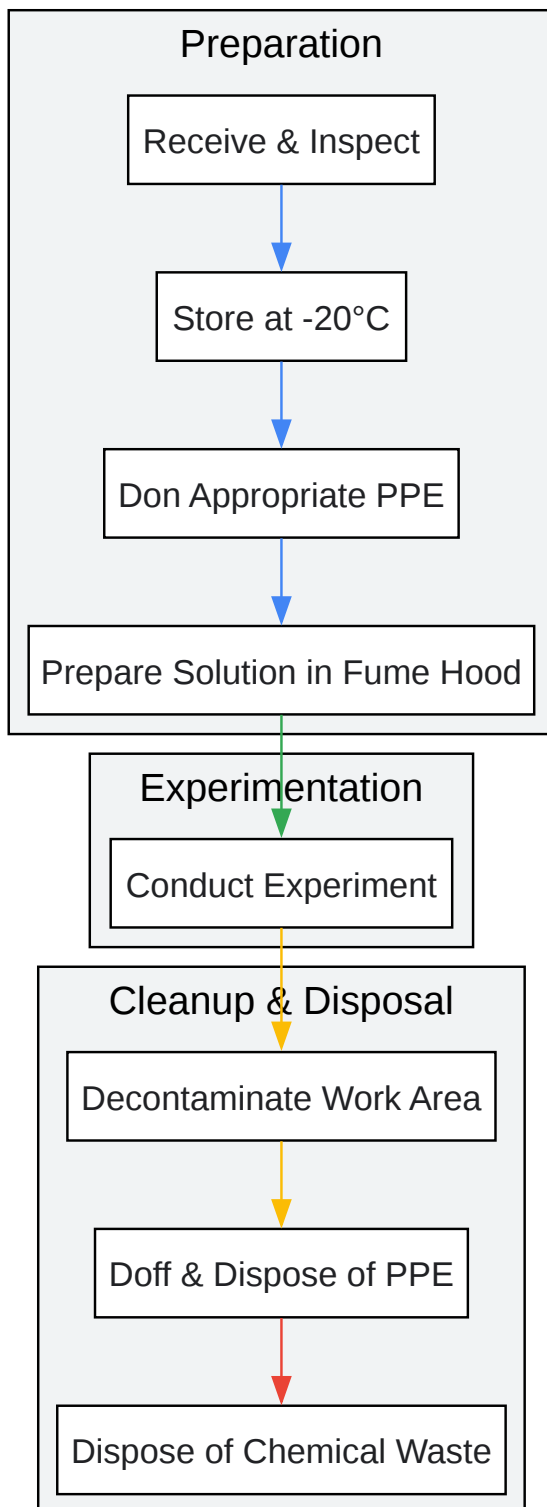
For quick reference, the following table summarizes key quantitative information for **L-Homopropargylglycine**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ NO ₂	[7][13]
Molecular Weight	127.14 g/mol (free acid)	[7][13]
163.60 g/mol (HCl salt)	[3][8][14]	
Purity	>95% (¹ H NMR) or ≥97%	[8][9][10][13]
Appearance	Off-white to grey or white crystalline solid	[7][8][10][14]
Storage Temperature	-20°C (Powder)	[7][8][9][10]
-80°C (In solvent for 1 year)	[12]	
Solubility	Water, DMSO, DMF	[8][10]
PBS (pH 7.2): 10 mg/ml	[14]	
H ₂ O: 60 mg/mL	[12]	
DMSO: 100 mg/mL	[12]	

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **L-Homopropargylglycine**, from initial receipt to final disposal.

Safe Handling Workflow for L-Homopropargylglycine



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Caption: Workflow for handling **L-Homopropargylglycine**.

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References

- 1. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. L-Homopropargylglycine hydrochloride | 98891-36-2 [sigmaaldrich.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. wm.edu [wm.edu]
- 6. Choosing The Correct PPE | Environmental Health & Safety [ehs.ucmerced.edu]
- 7. L-Homopropargylglycine (L-HPG), Protein synthesis monitoring - residue-selective - Jena Bioscience [jenabioscience.com]
- 8. vectorlabs.com [vectorlabs.com]
- 9. L- Homopropargylglycine (HPG) HCl salt | CAS: 98891-36-2 | AxisPharm [axispharm.com]
- 10. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. L-Homopropargylglycine | TargetMol [targetmol.com]
- 13. scbt.com [scbt.com]
- 14. caymanchem.com [caymanchem.com]
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